

Technical Guide: Physicochemical and Solubility Profile of (+)-JJ-74-138

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Compound of Interest

Compound Name: (+)-JJ-74-138

Cat. No.: B15544473

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Abstract

(+)-JJ-74-138 is a novel small molecule identified as a potent, non-competitive antagonist of the Androgen Receptor (AR).[1][2] This technical guide provides a summary of its known physicochemical properties, solubility characteristics, and detailed experimental protocols relevant to its biological evaluation. The information presented is intended to support further research and development of this compound as a potential therapeutic agent, particularly for castration-resistant prostate cancer (CRPC).

Physicochemical Properties

While detailed experimental data on the physicochemical properties of **(+)-JJ-74-138** are not extensively published, the following information has been derived from its chemical structure. The structure reveals a complex aromatic system with multiple nitrogen and oxygen heteroatoms, suggesting a molecule with moderate polarity.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₁ N ₃ O ₂	Calculated
Molecular Weight	399.45 g/mol	Calculated
Chemical Structure	[1]	

Note: Properties such as melting point, boiling point, and pKa have not been reported in the reviewed literature and would require experimental determination.

Solubility

The solubility of **(+)-JJ-74-138** has been practically described in the context of its use in biological assays.

Solvent	Solubility Information	Application
Dimethyl sulfoxide (DMSO)	Soluble; used as a vehicle for in vitro and in vivo studies. [1]	Stock solution preparation for cell culture experiments and as a vehicle for animal administration. [1]
Aqueous Media (e.g., cell culture media, saline)	Limited solubility is inferred; typically diluted from a DMSO stock for final experimental concentrations.	Used in cell-based assays and for in vivo administration after dilution from a DMSO stock. [1]

Experimental Protocols

The following are detailed methodologies for key experiments involving **(+)-JJ-74-138**, based on published research.

Cell Viability Assay

This protocol is used to determine the effect of **(+)-JJ-74-138** on the proliferation of prostate cancer cell lines.

Methodology:

- **Cell Seeding:** Prostate cancer cells (e.g., LNCaP, C4-2, 22Rv1) are seeded in 96-well plates at a density of 5,000 cells per well in their respective growth media.
- **Compound Treatment:** After 24 hours, the cells are treated with varying concentrations of **(+)-JJ-74-138** (typically ranging from 0.1 to 10 μ M) or a vehicle control (DMSO).
- **Incubation:** The plates are incubated for a specified period (e.g., 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- **Viability Assessment:** Cell viability is assessed using a commercial assay, such as the CellTiter-Glo® Luminescent Cell Viability Assay (Promega), which measures ATP levels as an indicator of metabolically active cells.
- **Data Analysis:** Luminescence is measured using a plate reader, and the results are normalized to the vehicle-treated control wells to determine the percentage of cell viability.

Western Blot Analysis

This protocol is employed to analyze the effect of **(+)-JJ-74-138** on protein expression levels, particularly the Androgen Receptor (AR).

Methodology:

- **Cell Lysis:** Prostate cancer cells are treated with **(+)-JJ-74-138** or vehicle control for a specified time (e.g., 24-48 hours). Subsequently, cells are washed with ice-cold PBS and lysed in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** The total protein concentration in the cell lysates is determined using a BCA protein assay.
- **SDS-PAGE and Transfer:** Equal amounts of protein (e.g., 20-30 μ g) are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and then transferred to a polyvinylidene difluoride (PVDF) membrane.
- **Immunoblotting:** The membrane is blocked with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature. The

membrane is then incubated with a primary antibody against the protein of interest (e.g., AR) overnight at 4°C.

- **Detection:** After washing with TBST, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature. The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
- **Loading Control:** The membrane is stripped and re-probed with an antibody for a loading control protein (e.g., GAPDH or β -actin) to ensure equal protein loading.

In Vivo Xenograft Studies

This protocol describes the evaluation of **(+)-JJ-74-138**'s anti-tumor efficacy in a mouse xenograft model of prostate cancer.

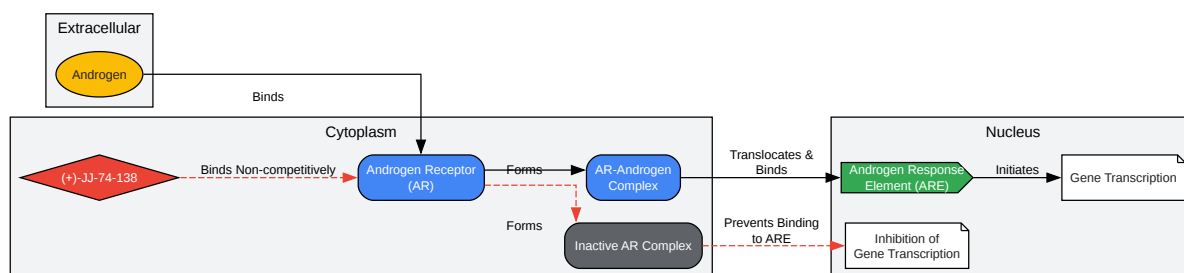
Methodology:

- **Cell Implantation:** Male immunodeficient mice (e.g., NOD-scid gamma mice) are subcutaneously inoculated with a suspension of prostate cancer cells (e.g., 22Rv1) mixed with Matrigel.
- **Tumor Growth and Randomization:** Tumors are allowed to grow to a palpable size (e.g., 100-200 mm³). The mice are then randomized into treatment and control groups.
- **Drug Administration:** **(+)-JJ-74-138** is formulated in a vehicle (e.g., a mixture of DMSO, Cremophor EL, and saline) and administered to the treatment group via a specific route (e.g., intraperitoneal injection) at a predetermined dose and schedule (e.g., 10 mg/kg, daily). The control group receives the vehicle only.
- **Monitoring:** Tumor volume and body weight are measured regularly (e.g., twice a week). Tumor volume is calculated using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- **Endpoint:** The study is terminated when tumors in the control group reach a predetermined maximum size or at a specified time point. Tumors are then excised for further analysis.

Signaling Pathway and Experimental Workflow Diagrams

Proposed Mechanism of Action of (+)-JJ-74-138

The following diagram illustrates the proposed mechanism of action of **(+)-JJ-74-138** as a non-competitive antagonist of the Androgen Receptor.

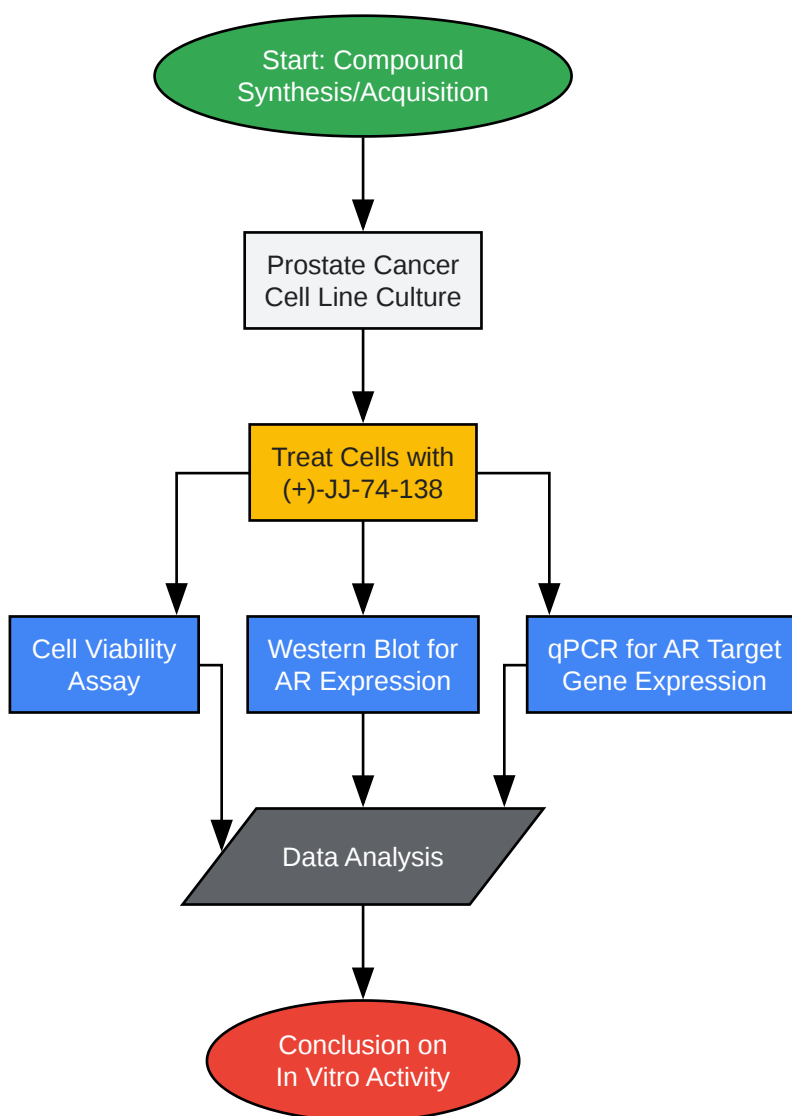


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Caption: Mechanism of **(+)-JJ-74-138** as a non-competitive AR antagonist.

General Workflow for In Vitro Evaluation

The following diagram outlines a typical experimental workflow for the in vitro characterization of **(+)-JJ-74-138**.



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Caption: Workflow for in vitro evaluation of **(+)-JJ-74-138**.

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